

molecular weight and structural formula of Boc-D-Ile

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Compound of Interest

Compound Name: Boc-D-isoleucine
CAS No.: 13139-16-7; 362-43-6; 55721-65-8
Cat. No.: B2418051

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Title: Technical Monograph: **Boc-D-Isoleucine** (Boc-D-Ile-OH) – Structural Identity, Physicochemical Properties, and Application in Peptide Therapeutics[1][2]

Executive Summary

This technical guide provides a definitive analysis of N-tert-Butoxycarbonyl-D-isoleucine (Boc-D-Ile-OH), a critical chiral building block in modern peptide drug discovery.[1][2] Unlike its proteogenic L-isomer, Boc-D-Ile is primarily utilized to engineer proteolytic resistance and induce specific secondary structures (e.g., β -turns) in peptidomimetics.[1][2] This document serves as a reference for the precise molecular characterization, handling, and validation of this compound in GLP/GMP environments.

Part 1: Physicochemical Identity & Structural Formula[2]

The accurate identification of Boc-D-Ile is contingent on distinguishing it from its L-isomer (Boc-L-Ile).[1][2] The D-configuration at the

-carbon is the functional determinant for its biological applications.[1]

Core Data Table

Parameter	Specification	Notes
Chemical Name	N-tert-Butoxycarbonyl-D-isoleucine	IUPAC: (2R,3R)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-3-methylpentanoic acid
Common Abbreviation	Boc-D-Ile-OH	"OH" denotes the free carboxylic acid.[1][2][3][4][5][6][7][8][9][10]
CAS Number	55721-65-8	Critical: Do not confuse with L-isomer (13139-16-7).[1][2]
Molecular Formula	C ₁₁ H ₂₁ NO ₄	
Molecular Weight	231.29 g/mol	Monoisotopic mass: 231.15 Da.[1][2]
Chirality	D-Erythro	(2R, 3R) configuration.[1][2][8]
Physical State	White to off-white crystalline powder	Hygroscopic; often found as a hemihydrate.[1][2]
Solubility	Soluble in DCM, DMF, DMSO, MeOH	Sparingly soluble in water; insoluble in hexanes.[2]

Structural Formula & Stereochemistry

The structure consists of a D-isoleucine backbone protected at the N-terminus by a tert-butyloxycarbonyl (Boc) group.[1][2][7] The side chain contains a sec-butyl group.[1] In the D-isomer, the stereochemistry at the

-carbon is R, and the

-carbon is R (assuming the standard D-allo-isoleucine relationship is avoided; standard D-Ile is the mirror image of L-Ile).[1]

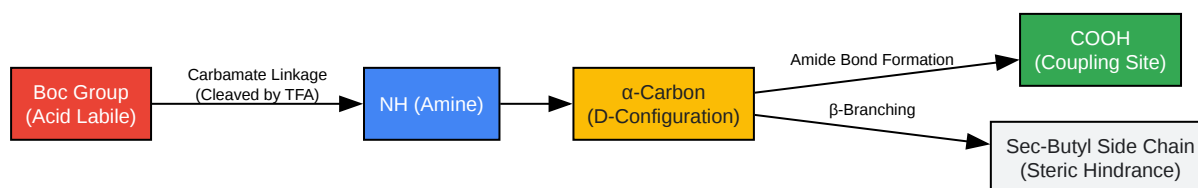
Key Structural Features:

- **Acid Lability:** The Boc group is cleaved by moderate acids (TFA, HCl/Dioxane) to generate the free amine and volatile isobutylene/CO₂.^[2]
- **Base Stability:** The carbamate linkage is stable to basic conditions used in Fmoc chemistry, allowing for orthogonal protection strategies.
- **Steric Bulk:** The

-branched side chain of Isoleucine creates significant steric hindrance, often requiring double-coupling protocols during Solid Phase Peptide Synthesis (SPPS).^{[1][2]}

Part 2: Visualization of Structural Logic

The following diagram illustrates the chemical connectivity and the specific cleavage sites relevant to synthesis.



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Figure 1: Functional connectivity of Boc-D-Ile showing reactive sites and protecting group stability.

Part 3: Synthetic Utility & Protocols

As a Senior Application Scientist, I recommend the following protocols. These are not merely textbook instructions but are optimized for yield and purity in a research setting.

Application in Peptide Synthesis (SPPS)

Boc-D-Ile is used when a peptide requires resistance to enzymatic degradation (proteolysis).^[1]
^[2] Mammalian proteases generally do not recognize D-amino acids, significantly extending the half-life of the therapeutic.^[1]

Critical Consideration:

-Branching Isoleucine is

-branched (like Valine and Threonine).[1][2] This bulk adjacent to the coupling site hinders nucleophilic attack.[1]

- Recommendation: Use stronger activation agents like HATU/HOAt rather than standard HBTU/HOBt.[1][2]
- Protocol: Perform double coupling (2 x 1 hour) to ensure >99% incorporation.

Standard Coupling Protocol (Boc Chemistry)

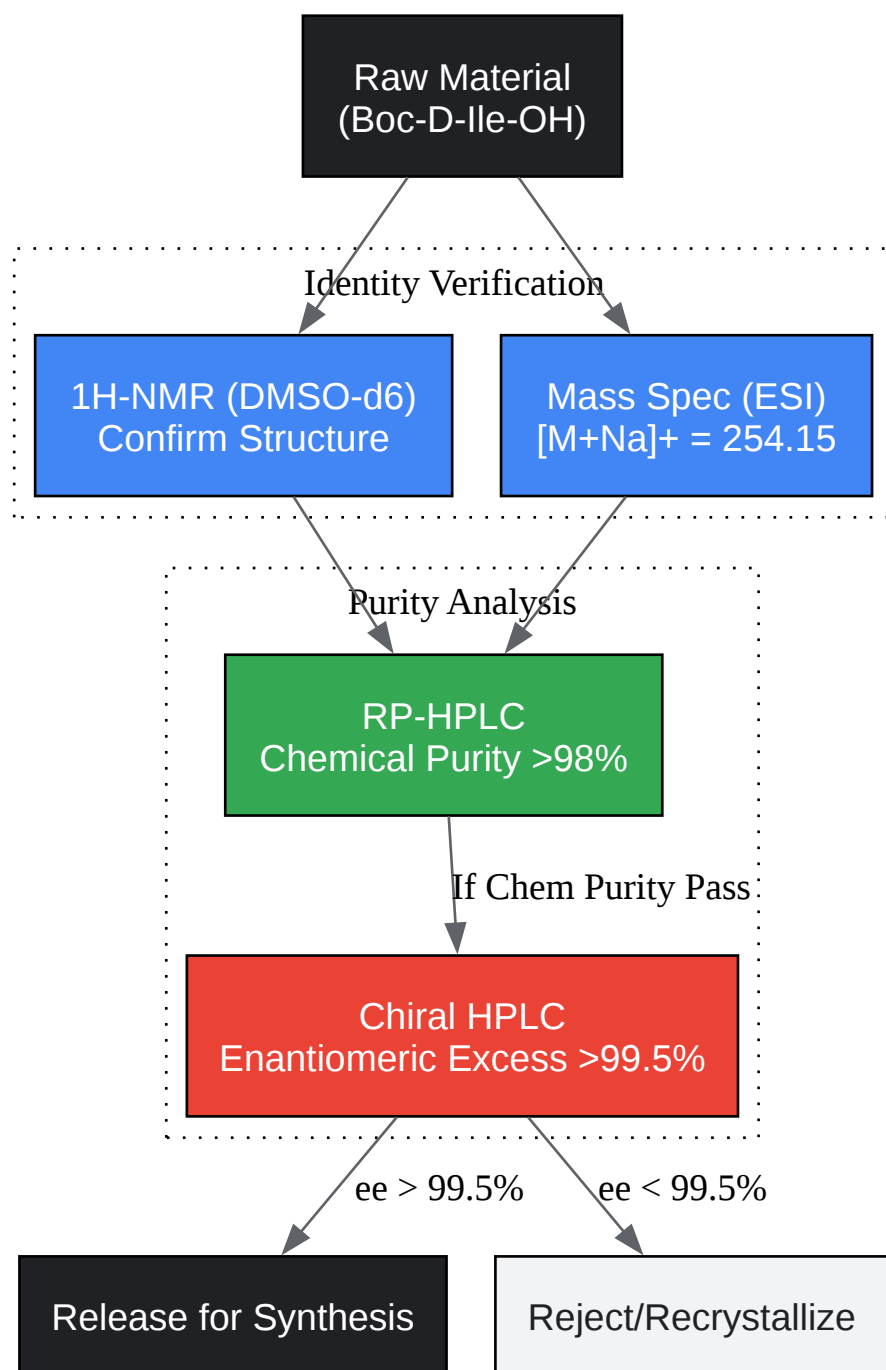
This protocol assumes a standard Merrifield resin or MBHA resin.[1][2]

- Activation: Dissolve Boc-D-Ile-OH (3.0 eq) and HATU (2.9 eq) in minimum dry DMF.
- Base Addition: Add DIEA (6.0 eq). The solution should turn yellow.[1] Wait 30 seconds for pre-activation.
- Coupling: Add the activated mixture to the resin-bound free amine.
- Incubation: Agitate at room temperature for 60 minutes.
- Validation: Perform a Kaiser Test (ninhydrin).[1][2]
 - Note: If the test is slightly positive (blue), repeat the coupling.[2]
- Capping (Optional but Recommended): Acetylate unreacted amines with Ac₂O/Pyridine to prevent deletion sequences.

Part 4: Analytical Characterization & Quality Control

Validating the identity and purity of Boc-D-Ile is critical, particularly the enantiomeric purity. A 1% contamination of L-Ile can ruin the biological profile of a D-peptide.[1]

Quality Control Workflow



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Figure 2: QC Decision Tree ensuring chemical and stereochemical integrity before synthesis.

Recommended HPLC Method (Chemical Purity)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150 mm, 5 μ m).[\[1\]](#)[\[2\]](#)

- Mobile Phase A: 0.1% TFA in Water (Milli-Q).[1][2]
- Mobile Phase B: 0.1% TFA in Acetonitrile (HPLC Grade).
- Gradient: 5% B to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.[1][2]
- Detection: UV at 210 nm (Amide/Carboxyl absorption).[1][2] Note: Boc-amino acids have weak UV absorbance; 210 nm is required.[1][2]

Chiral Analysis (Enantiomeric Excess)

Standard C18 columns cannot distinguish D-Ile from L-Ile.[1][2]

- Method: Chiral HPLC using a column like Chiralpak AD-H or OD-H.[1][2]
- Alternative (Derivatization): Marfey's Method.[1][2] React sample with FDAA (1-fluoro-2-4-dinitrophenyl-5-L-alanine amide) and separate the resulting diastereomers on a standard C18 column.[1][2] The D-Ile derivative will elute at a different retention time than the L-Ile derivative.[1]

Part 5: Handling, Storage, and Stability

- Storage: Store at +2°C to +8°C. While stable at room temperature for short periods, long-term storage requires refrigeration to prevent slow decarboxylation or hydrolysis.[1]
- Moisture Sensitivity: The compound is hygroscopic.[1] Always allow the bottle to reach room temperature before opening to prevent condensation, which can hydrolyze the Boc group over time.
- Safety: Irritant to eyes, respiratory system, and skin.[1] Standard PPE (gloves, goggles, lab coat) is mandatory.[1][2]

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